Application Notes and Protocols for In Vivo Imaging of Givosiran Distribution

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Compound of Interest

Compound Name:	*Givosiran*
Cat. No.:	*B15604130*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Givosiran** is an RNA interference (RNAi) therapeutic approved for the treatment of acute hepatic porphyria (AHP).[1][2] It is a small interfering RNA (siRNA) that specifically targets and degrades the messenger RNA (mRNA) for aminolevulinate synthase 1 (ALAS1), the rate-limiting enzyme in the heme biosynthesis pathway in the liver.[3][4] A key feature of **Givosiran** is its conjugation to N-acetylgalactosamine (GalNAc), a ligand that binds with high affinity to the asialoglycoprotein receptor (ASGPR) expressed on the surface of hepatocytes.[1][5] This targeting mechanism is designed to ensure selective delivery to the liver.

Understanding the in vivo biodistribution, target engagement, and clearance of **Givosiran** is critical for optimizing its therapeutic efficacy and safety profile. Non-invasive imaging techniques provide powerful tools to track the siRNA molecule in real-time within a living organism, offering quantitative insights into its pharmacokinetic and pharmacodynamic properties.[6][7] This document provides detailed application notes and protocols for two primary imaging modalities used to track **Givosiran** and similar siRNA therapeutics: fluorescence imaging and radionuclide-based imaging (SPECT/PET).

Givosiran's Mechanism of Action

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Givosiran's therapeutic effect is initiated by its targeted uptake into liver cells. The GalNAc ligand binds to the ASGPR, leading to endocytosis of the siRNA conjugate. Once inside the hepatocyte, the siRNA is loaded into the RNA-Induced Silencing Complex (RISC). The antisense strand of the siRNA guides the RISC to the ALAS1 mRNA, leading to its cleavage and subsequent degradation.[3] This process reduces the synthesis of the ALAS1 enzyme, thereby decreasing the production and accumulation of the neurotoxic intermediates delta-aminolevulinic acid (ALA) and porphobilinogen (PBG), which are responsible for the clinical manifestations of AHP.[5][8]

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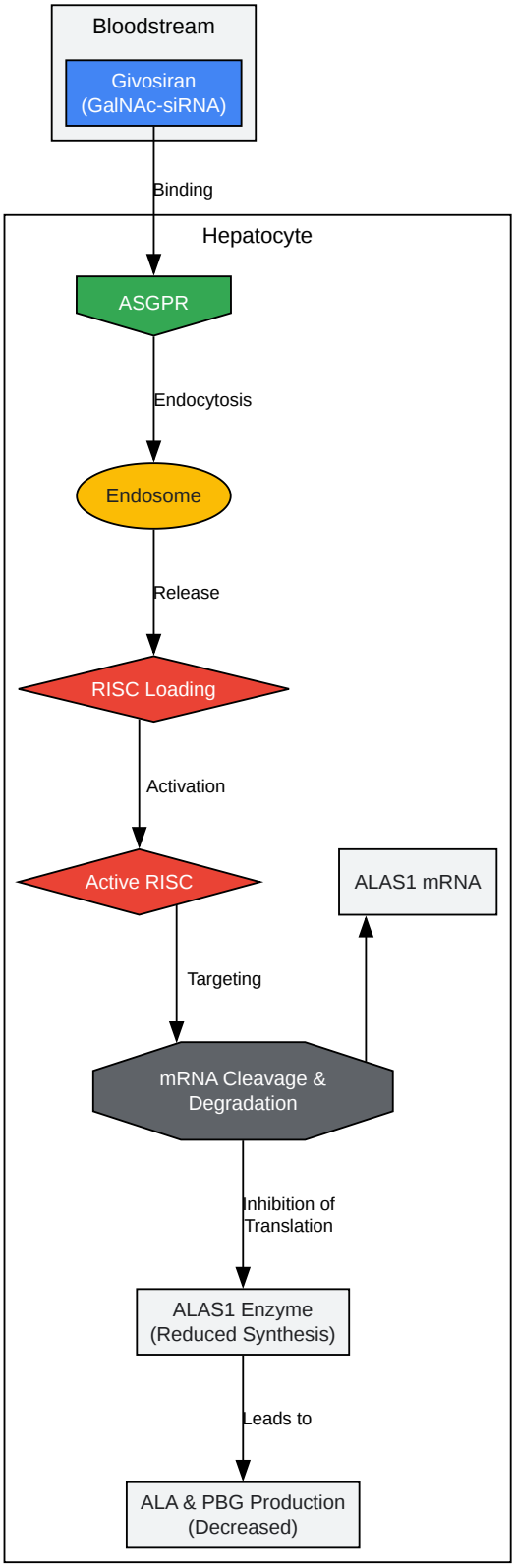

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Caption: Givosiran's targeted delivery and mechanism of action in hepatocytes.

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Application Note 1: In Vivo Fluorescence Imaging to Track **Givosiran** Distribution

Principle: This technique involves covalently labeling the **Givosiran** siRNA with a near-infrared (NIR) fluorescent dye.[9] NIR dyes are optimal for in vivo imaging due to their ability to penetrate tissue more deeply and reduce background autofluorescence compared to dyes in the visible spectrum.[9][10] After administration, the distribution of the fluorescently-labeled siRNA can be monitored non-invasively in real-time using an in vivo imaging system (IVIS) or similar fluorescence imaging equipment.[11][12]

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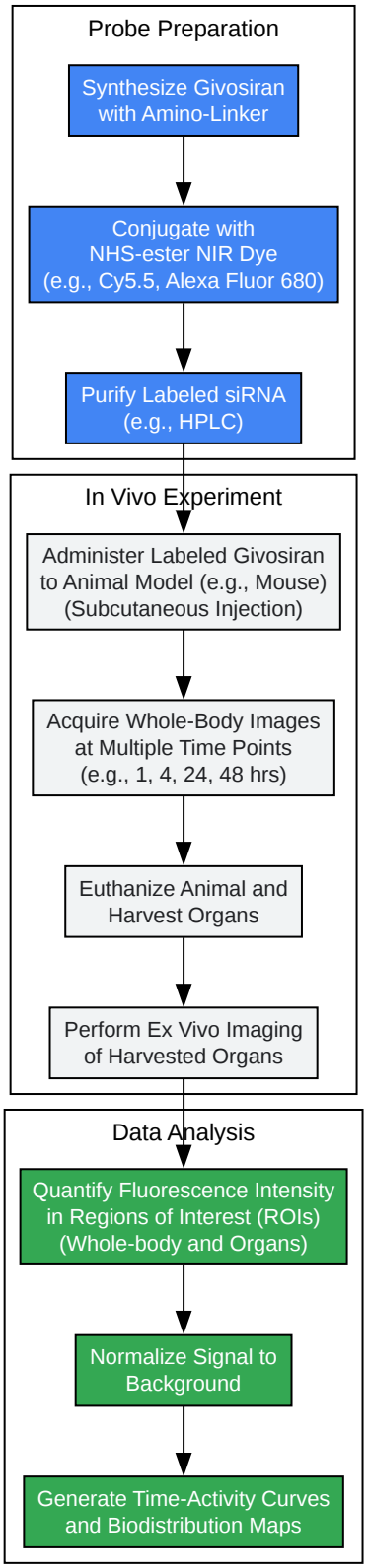

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Caption: Experimental workflow for in vivo fluorescence imaging of **Givosiran**.

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Experimental Protocol: Fluorescence Imaging

- Probe Preparation: Fluorescent Labeling of **Givosiran**
  - Materials: **Givosiran** siRNA with a 5' or 3' amine modification, NHS-ester functionalized NIR dye (e.g., Cy5.5, Alexa Fluor 750), DMSO, TE buffer, HPLC system.
  - Procedure:
    1. Dissolve the amino-modified **Givosiran** in a suitable buffer (e.g., 0.1 M sodium bicarbonate, pH 8.5).
    2. Dissolve the NHS-ester NIR dye in anhydrous DMSO.
    3. Mix the siRNA solution with the dye solution at a specific molar ratio (e.g., 1:5 siRNA to dye) and incubate in the dark at room temperature for 2-4 hours.
    4. Quench the reaction by adding a quenching buffer (e.g., Tris-HCl).
    5. Purify the labeled siRNA from the free dye using a purification method such as reverse-phase high-performance liquid chromatography (HPLC) or size-exclusion chromatography.[12]
    6. Verify the labeling efficiency and purity via UV-Vis spectrophotometry and gel electrophoresis.
- Animal Model and Administration
  - Model: Use relevant rodent models, such as C57BL/6 mice or a disease model for AHP. All procedures must be approved by an Institutional Animal Care and Use Committee (IACUC).
  - Administration: Resuspend the purified, labeled **Givosiran** in sterile, RNase-free phosphate-buffered saline (PBS). Administer a defined dose (e.g., 2.5 mg/kg) via subcutaneous injection, mimicking the clinical route.[13][14]
- In Vivo and Ex Vivo Imaging

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- Equipment: An in vivo imaging system (e.g., IVIS Spectrum) equipped with the appropriate excitation and emission filters for the chosen NIR dye.
- Procedure:
  1. Anesthetize the animal (e.g., using isoflurane).
  2. Acquire a baseline pre-injection image.
  3. After administration, acquire whole-body images at various time points (e.g., 30 min, 2h, 6h, 24h, 48h).[15]
  4. At the final time point, euthanize the animal and carefully dissect the major organs (liver, kidneys, spleen, heart, lungs, muscle, etc.).
  5. Arrange the organs in the imaging chamber and acquire ex vivo images to confirm and quantify organ-specific accumulation.[12][15]

- Data Analysis
  - Using the imaging system's software, draw regions of interest (ROIs) around the whole animal or specific organs in both the in vivo and ex vivo images.
  - Quantify the average radiant efficiency ([p/s/cm²/sr]/[µW/cm²]) within each ROI.
  - Normalize the signal by subtracting background fluorescence. The resulting data will provide a semi-quantitative assessment of the biodistribution profile over time.

Application Note 2: In Vivo Radionuclide Imaging (SPECT/PET)

Principle: Single-Photon Emission Computed Tomography (SPECT) and Positron Emission Tomography (PET) are highly sensitive and quantitative nuclear imaging techniques.[6][16] They involve labeling the siRNA with a gamma-emitting (e.g., Technetium-99m, Indium-111 for SPECT) or positron-emitting (e.g., Copper-64, Zirconium-89 for PET) radionuclide.[17][18] The siRNA is first conjugated to a chelator molecule (e.g., DOTA, DTPA) that can stably bind the radioisotope.[16][19] After injection, the gamma rays or positrons emitted from the radiolabeled

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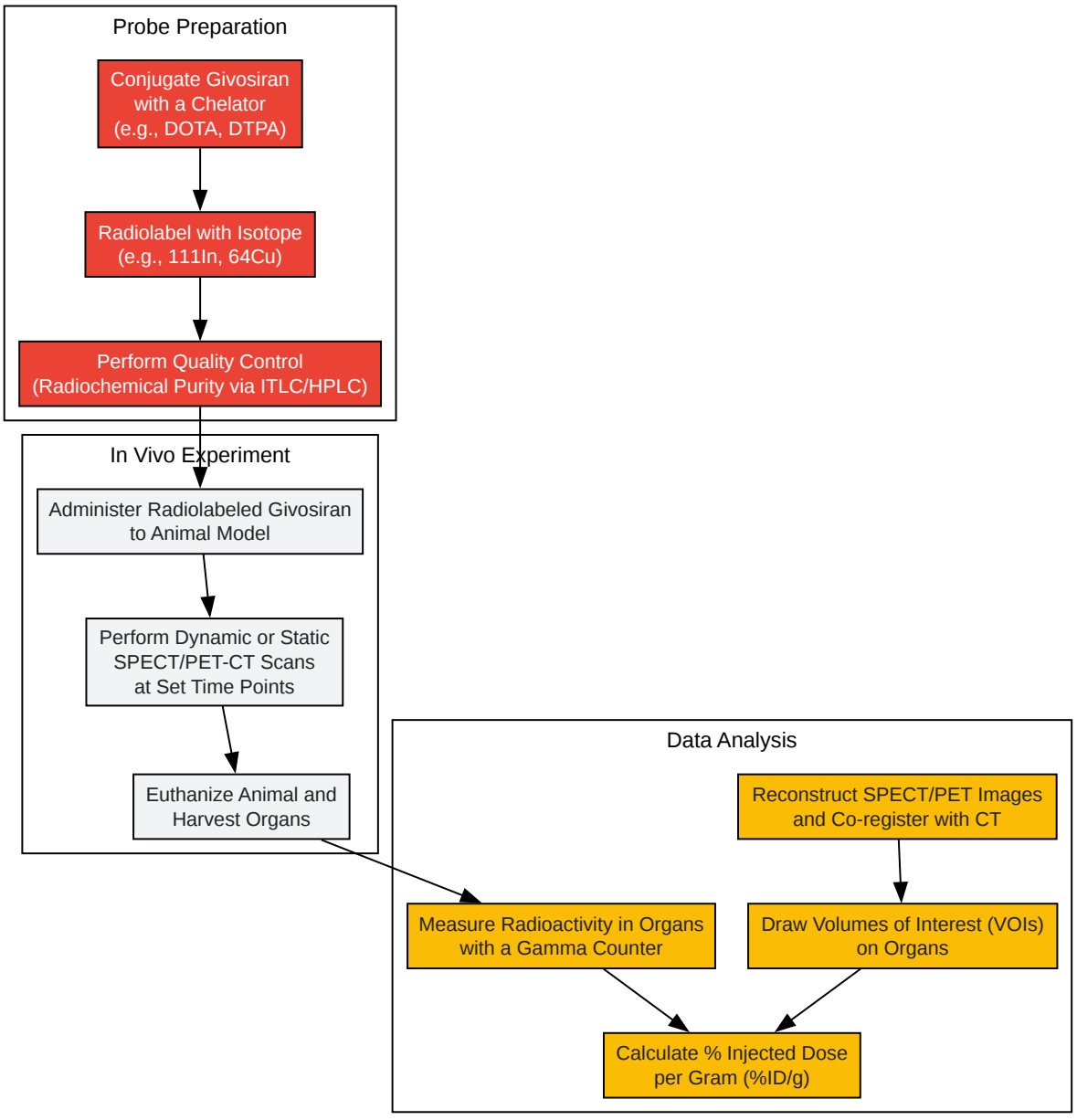
Givosiran are detected by the scanner, allowing for 3D visualization and precise quantification of its distribution in the body.[7][17]



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Caption: Experimental workflow for SPECT/PET imaging of **Givosiran**.

Experimental Protocol: SPECT Imaging with 111In

- Probe Preparation: Radiolabeling of **Givosiran**
  - Materials: **Givosiran** conjugated with a chelator like DTPA[19], 111InCl3 in HCl, metal-free buffers (e.g., 0.1 M sodium acetate, pH 5.5), size-exclusion chromatography columns, instant thin-layer chromatography (ITLC) strips.
  - Procedure:
    1. Dissolve the DTPA-**Givosiran** conjugate in the metal-free acetate buffer.
    2. Add 111InCl3 to the solution and incubate at room temperature or slightly elevated temperature (e.g., 40°C) for 30-60 minutes.[17]
    3. Quality Control: Determine the radiochemical purity. This is critical to ensure the detected signal is from intact, labeled siRNA. Use ITLC to separate the labeled siRNA from free 111In.
    4. If necessary, purify the radiolabeled product using a size-exclusion column to remove any unbound radioisotope.[17]
- Animal Model and Administration
  - Model: As described for fluorescence imaging.
  - Administration: Administer a known amount of radioactivity (e.g., 5-10 MBq) of 111In-DTPA-**Givosiran** in a defined volume via subcutaneous injection. Co-injecting a standard of the injectate allows for accurate dose calculation.
- SPECT/CT Imaging and Biodistribution Study
  - Equipment: A small-animal SPECT/CT scanner. The CT provides anatomical reference images.

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- Procedure:
  1. Anesthetize the animal and position it in the scanner.
  2. Perform SPECT/CT scans at desired time points (e.g., 1h, 6h, 24h, 48h).[17]
  3. At the final time point, euthanize the animal.
  4. Dissect major organs and tissues (liver, kidneys, spleen, blood, muscle, bone, injection site, etc.).
  5. Weigh each tissue sample and measure its radioactivity using a calibrated gamma counter.[20]

- Data Analysis
  - Reconstruct the SPECT images and co-register them with the CT images for anatomical localization.
  - Draw volumes of interest (VOIs) over the organs on the fused images to obtain quantitative uptake values.
  - Using the gamma counter data, calculate the percentage of the injected dose per gram of tissue (%ID/g) for each organ.[20] This provides the gold-standard quantification of biodistribution.
  - Formula: %ID/g = (Counts per minute in tissue / Weight of tissue in g) / (Total injected counts per minute) x 100.

Quantitative Data Summary

The following table presents representative biodistribution data for a GalNAc-conjugated siRNA like **Givosiran**, as would be determined by a radionuclide-based study. The data reflect the expected high accumulation in the liver due to ASGPR-mediated uptake and rapid clearance from the blood.[21][22]

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Organ	% Injected Dose per Gram (%ID/g) at 2 Hours Post-Injection	% Injected Dose per Gram (%ID/g) at 24 Hours Post-Injection
Liver	65.3 ± 8.2	52.1 ± 6.5
Kidneys	5.1 ± 1.1	1.8 ± 0.4
Spleen	2.4 ± 0.5	1.5 ± 0.3
Lungs	1.8 ± 0.4	0.5 ± 0.1
Heart	0.9 ± 0.2	0.3 ± 0.1
Blood	1.2 ± 0.3	< 0.1
Muscle	0.5 ± 0.1	0.2 ± 0.1

Data are presented as mean ± standard deviation and are hypothetical based on published characteristics of GalNAc-siRNA conjugates.[21] [22]

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